

# Application Notes and Protocols for Recombinant Gastrin-17 in Cell Culture Studies

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Gastrin-17 is the most abundant and potent form of the gastrointestinal hormone gastrin.[1] It plays a crucial role in regulating gastric acid secretion and maintaining the integrity of the gastric mucosa.[1] Beyond its physiological functions, Gastrin-17 has been implicated as a significant factor in the proliferation and survival of various cancer cells, particularly in gastrointestinal cancers.[2] Recombinant Gastrin-17 is a vital tool for in vitro studies aimed at elucidating the molecular mechanisms of cancer progression and for the preclinical evaluation of novel therapeutic agents targeting gastrin-dependent pathways.

These application notes provide a comprehensive overview of the use of recombinant **Gastrin-17** in cell culture, including its signaling pathways and detailed protocols for key cellular assays.

## **Biological Activity and Signaling Pathways**

**Gastrin-17** exerts its biological effects primarily through the cholecystokinin 2 receptor (CCK2R), a G-protein coupled receptor.[2] Activation of CCK2R by **Gastrin-17** initiates a cascade of intracellular signaling events that modulate fundamental cellular processes, including proliferation, apoptosis, migration, and invasion.

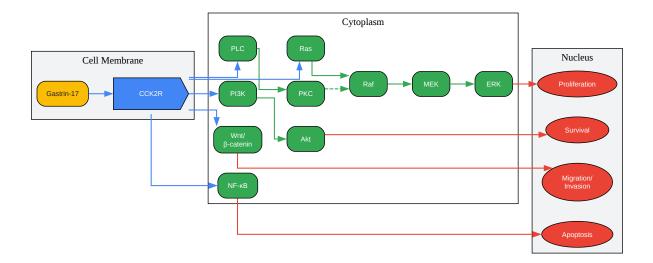
Several key signaling pathways are activated by **Gastrin-17**:



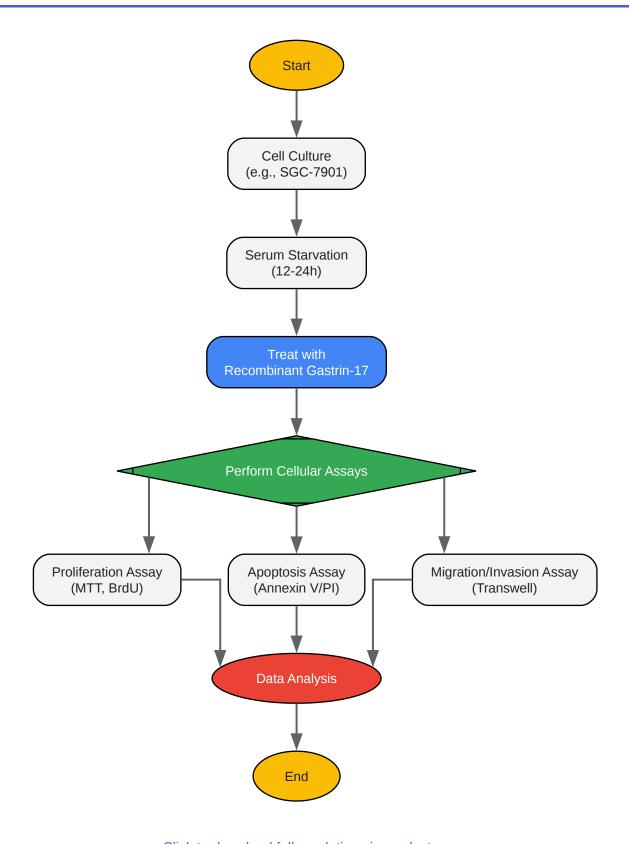
- MAPK/ERK Pathway: This pathway is a central regulator of cell proliferation and differentiation. Gastrin-17 binding to CCK2R can lead to the phosphorylation and activation of ERK1/2, promoting cell cycle progression.[1]
- PI3K/Akt Pathway: This pathway is critical for cell survival and inhibition of apoptosis.
  Gastrin-17 can activate PI3K, leading to the phosphorylation of Akt, which in turn regulates downstream targets involved in cell survival.
- Wnt/β-catenin Pathway: In some cancer cells, Gastrin-17 has been shown to activate the Wnt/β-catenin signaling pathway, which is heavily implicated in cancer development and metastasis. This can lead to the upregulation of genes involved in cell proliferation and invasion.
- NF-κB Pathway: **Gastrin-17** can modulate the activity of NF-κB, a key transcription factor involved in inflammation and cell survival. In some contexts, **Gastrin-17** has been shown to suppress NF-κB activation, leading to apoptosis.

## **Signaling Pathway Diagrams**









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### References

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- 2. The Production and Role of Gastrin-17 and Gastrin-17-Gly in Gastrointestinal Cancers PMC [pmc.ncbi.nlm.nih.gov]
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